

# 4-(1-Hydroxyethyl)benzamide CAS number and molecular weight

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## Compound of Interest

Compound Name: 4-(1-Hydroxyethyl)benzamide

Cat. No.: B1358779

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## An In-depth Technical Guide to 4-(1-Hydroxyethyl)benzamide

Prepared for: Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **4-(1-Hydroxyethyl)benzamide**, including its chemical properties, a detailed synthesis protocol, and a discussion of its potential applications in research and development.

## Core Compound Identification

- Compound Name: **4-(1-Hydroxyethyl)benzamide**
- CAS Number: 1175301-23-1[1][2][3][4]
- Molecular Formula:  $C_9H_{11}NO_2$ [1]
- Molecular Weight: 165.19 g/mol [1][3]

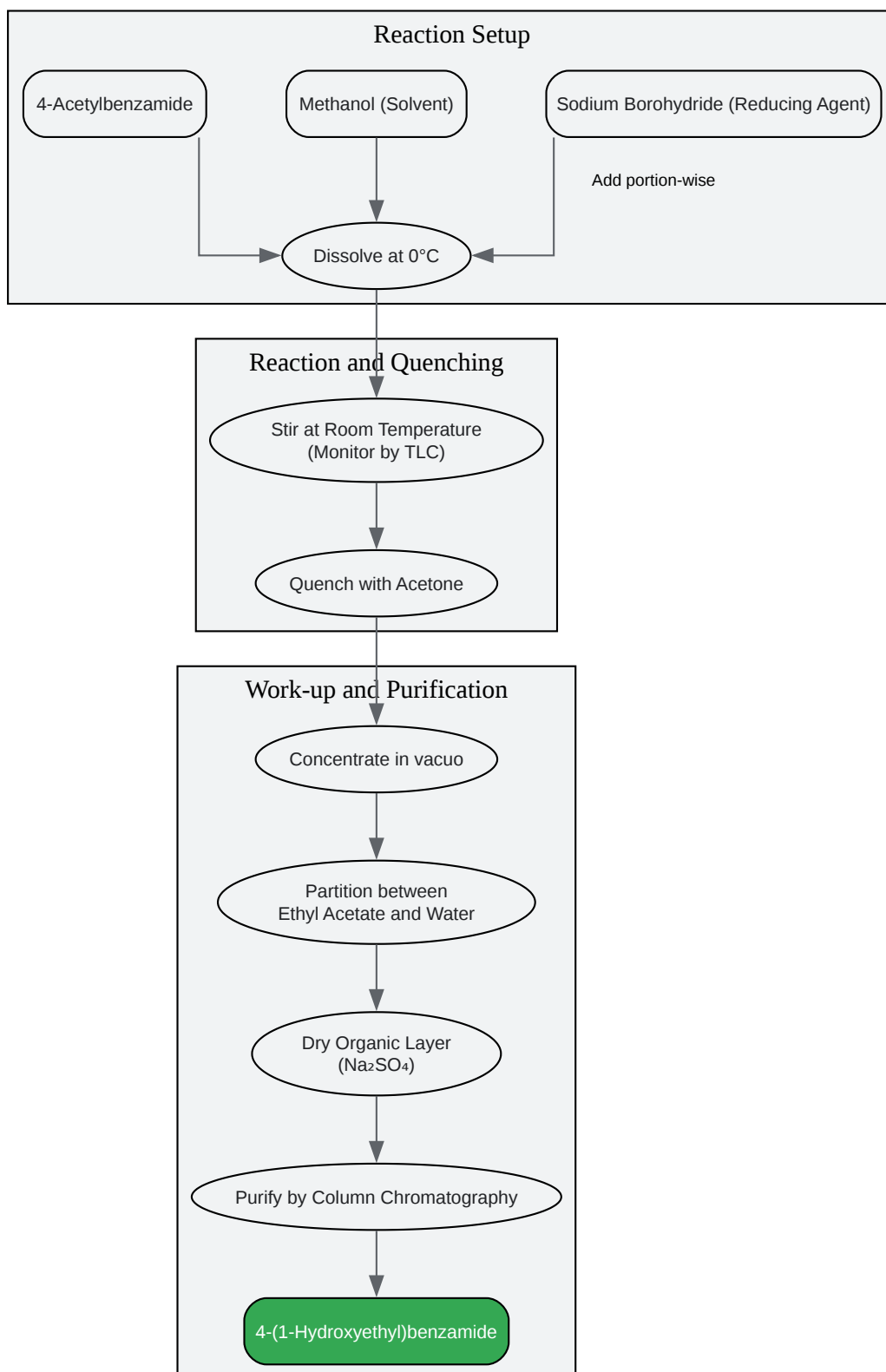
## Table 1: Physicochemical Properties

Property	Value	Source
Appearance	White to off-white solid	--INVALID-LINK--[3]
Boiling Point	346.0±25.0 °C (Predicted)	--INVALID-LINK--[2]
LogP	1.53910	--INVALID-LINK--[2]
Storage	Sealed in dry, Room Temperature	--INVALID-LINK--[3]

## Synthesis of 4-(1-Hydroxyethyl)benzamide

The synthesis of **4-(1-Hydroxyethyl)benzamide** can be efficiently achieved through the reduction of the corresponding ketone, 4-acetylbenzamide. This method is a standard and reliable approach for converting a carbonyl group to a secondary alcohol without affecting the amide functionality.

### Diagram 1: Synthesis Workflow



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Caption: Workflow for the synthesis of **4-(1-Hydroxyethyl)benzamide**.

## Experimental Protocol: Reduction of 4-Acetylbenzamide

This protocol is a representative method for the synthesis of **4-(1-Hydroxyethyl)benzamide**.

### Materials:

- 4-Acetylbenzamide
- Sodium borohydride ( $\text{NaBH}_4$ )
- Methanol (anhydrous)
- Ethyl acetate
- Saturated sodium chloride solution (brine)
- Anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Silica gel for column chromatography
- Thin Layer Chromatography (TLC) plates

### Procedure:

- **Reaction Setup:** In a round-bottom flask, dissolve 4-acetylbenzamide (1 equivalent) in anhydrous methanol under an inert atmosphere (e.g., nitrogen or argon). Cool the solution to 0 °C in an ice bath.
- **Reduction:** Slowly add sodium borohydride (1.5 equivalents) to the cooled solution in small portions. Stir the reaction mixture at 0 °C for 30 minutes, then allow it to warm to room temperature and stir for an additional 2-4 hours.
- **Monitoring:** Monitor the progress of the reaction by TLC, using a suitable eluent system (e.g., 50% ethyl acetate in hexanes). The disappearance of the starting material spot and the appearance of a more polar product spot indicate the reaction is proceeding.
- **Work-up:** Once the reaction is complete, cool the mixture in an ice bath and quench any excess sodium borohydride by the slow addition of acetone.

- **Solvent Removal:** Remove the methanol under reduced pressure using a rotary evaporator.
- **Extraction:** To the resulting residue, add deionized water and extract the product with ethyl acetate (3 x volumes).
- **Washing:** Wash the combined organic layers with brine, then dry over anhydrous sodium sulfate.
- **Purification:** Filter off the drying agent and concentrate the filtrate under reduced pressure. Purify the crude product by flash column chromatography on silica gel to yield pure **4-(1-Hydroxyethyl)benzamide**.

## Potential Applications and Research Directions

While specific biological activities for **4-(1-Hydroxyethyl)benzamide** are not extensively documented, the benzamide scaffold is a well-established pharmacophore in drug discovery.

- **Enzyme Inhibition:** Many benzamide derivatives are known to be potent enzyme inhibitors. For example, hydroxyethylamine (HEA) containing compounds have been designed as BACE-1 inhibitors for potential Alzheimer's disease therapy[5]. The hydroxyethyl group in **4-(1-hydroxyethyl)benzamide** could potentially interact with the active sites of various enzymes.
- **Agrochemicals:** Substituted benzamides have been developed as fungicides and insecticides[6][7][8][9]. Further investigation into the biological activity of **4-(1-Hydroxyethyl)benzamide** in these areas could be a fruitful avenue of research.
- **Metabolite Studies:** This compound could be a metabolite of a larger drug molecule containing a 4-acetylbenzamide moiety. Its synthesis and characterization are therefore valuable for pharmacokinetic and drug metabolism studies.

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## References

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- To cite this document: BenchChem. [4-(1-Hydroxyethyl)benzamide CAS number and molecular weight]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1358779#4-1-hydroxyethyl-benzamide-cas-number-and-molecular-weight]

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